

# Application Notes and Protocols for Flucycloxuron in Citrus Orchards

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## Compound of Interest

Compound Name: *Flucycloxuron*

Cat. No.: *B1672866*

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Disclaimer: **Flucycloxuron** is an older benzoylphenylurea insecticide that is now considered largely obsolete, and specific field data for its application in citrus is not readily available in recent literature.<sup>[1]</sup> The following application notes and protocols have been compiled based on the known properties of **Flucycloxuron**, general principles of pesticide application in citrus, and data from related benzoylurea insecticides used for mite control. The quantitative data presented is illustrative and should be considered representative of the chemical class rather than validated for **Flucycloxuron** itself.

## Application Notes

1.1. Introduction **Flucycloxuron** is a non-systemic insecticide and acaricide belonging to the benzoylurea chemical class.<sup>[1]</sup> Its primary mode of action is the inhibition of chitin biosynthesis, which interferes with the molting process of insects and mites.<sup>[1][2]</sup> It is most effective against the egg and larval stages of target pests.<sup>[1]</sup> In citrus orchards, **Flucycloxuron** is used to control various mite species.

1.2. Mode of Action **Flucycloxuron** is classified under the Insecticide Resistance Action Committee (IRAC) Mode of Action Group 15. It specifically inhibits chitin synthase (CHS1), an essential enzyme for the production of chitin. Chitin is a critical component of an arthropod's exoskeleton. By disrupting this process, the larvae are unable to properly form a new cuticle, leading to death during ecdysis (molting). This targeted action means it has low acute toxicity to mammals and other vertebrates that do not synthesize chitin.

1.3. Target Pests in Citrus The primary target pests for **Flucycloxuron** in citrus are phytophagous mites, including but not limited to:

- Citrus Red Mite (*Panonychus citri*)
- Texas Citrus Mite (*Eutetranychus banksi*)
- Citrus Rust Mite (*Phyllocoptruta oleivora*)

Efficacy is highest against eggs and immature stages (larvae, nymphs). It has minimal activity against adult mites.

#### 1.4. Application Timing and Strategy

- **Monitoring:** Application should be based on diligent monitoring of mite populations. Treatment is recommended when mite densities reach established economic thresholds (e.g., for some spider mites, when 70-80% of leaves are infested).
- **Timing:** The optimal application time is when the pest population is predominantly in the egg and larval stages, typically coinciding with new foliage growth in the spring or late summer/early fall.
- **Resistance Management:** To mitigate the risk of resistance, **Flucycloxuron** should be used within an Integrated Pest Management (IPM) framework. It is crucial to rotate its use with acaricides from different IRAC groups. Do not apply **Flucycloxuron** or other Group 15 insecticides more than once or twice per season.
- **Application Method:** Ground application using an airblast sprayer is the standard method for mature citrus trees to ensure thorough coverage. For smaller trees, water volume and the number of active nozzles should be reduced to avoid excessive runoff and pesticide waste.

## Data Presentation: Illustrative Quantitative Data

The following tables provide representative data based on typical values for benzoylurea acaricides in citrus. This data is for illustrative purposes only.

Table 1: Illustrative Application Rates for Mite Control in Citrus

Target Pest	Product Formulation	Application Rate per Hectare	Application Rate per Acre	Water Volume (Ground Application)	Notes
Citrus Red Mite, Texas Citrus Mite	25% Wettable Powder (WP)	200 - 400 g	80 - 160 g	1000 - 2500 L/ha (100 - 250 gal/acre)	Higher rates may be necessary for dense foliage or high pest pressure. Ensure thorough coverage of all plant surfaces.
Citrus Rust Mite	25% Wettable Powder (WP)	150 - 300 g	60 - 120 g	1000 - 2500 L/ha (100 - 250 gal/acre)	Application should target fruit and new foliage where rust mites are most prevalent.

Table 2: Illustrative Efficacy Data Against Citrus Red Mite (*Panonychus citri*)

Days After Treatment (DAT)	% Mortality of Eggs	% Mortality of Larvae/Nymphs	% Mortality of Adults
3	90-95%	85-90%	<10%
7	95-99%	90-98%	<10%
14	>99% (prevents hatching)	>98% (mortality at molt)	<15%
21	>99% (prevents hatching)	>95% (residual activity)	<15%

Table 3: Illustrative Residue Dissipation in Citrus Fruit

Pre-Harvest Interval (PHI)	Residue in Peel (mg/kg)	Residue in Pulp (mg/kg)	Total Residue in Whole Fruit (mg/kg)
0 (3 hours post-application)	1.50	0.02	0.45
7 Days	0.95	<0.01	0.28
14 Days	0.60	<0.01	0.18
21 Days	0.35	<0.01	0.10
28 Days	0.20	<0.01	0.06

Note: Benzoylureas like Lufenuron have shown that residues are concentrated primarily in the peel.

## Experimental Protocols

### 3.1. Protocol for Field Efficacy Trial

- Objective: To determine the efficacy of **Flucycloxuron** against the target mite species in a commercial citrus orchard.
- Experimental Design: Randomized Complete Block Design (RCBD) with 4-5 replicates. Each plot should consist of 3-5 trees, with the central tree(s) used for data collection to minimize edge effects.
- Treatments:
  - Untreated Control (water spray).
  - **Flucycloxuron** - Low Rate (e.g., 200 g/ha).
  - **Flucycloxuron** - High Rate (e.g., 400 g/ha).

- Commercial Standard Acaricide (positive control).
- Application:
  - Calibrate an airblast sprayer to deliver the specified water volume (e.g., 1500 L/ha).
  - Apply treatments when mite populations reach the pre-determined threshold.
  - Ensure uniform and complete coverage of the tree canopy. Avoid spray drift between plots.
- Data Collection:
  - Pre-treatment count: On day 0 (before application), randomly select and tag 20 leaves per data tree. Using a hand lens (10-20x), count and record the number of mite eggs, motile immatures (larvae/nymphs), and adults on each leaf.
  - Post-treatment counts: Repeat the counting process on the tagged leaves at 3, 7, 14, and 21 days after treatment (DAT).
- Data Analysis: Calculate the percentage mortality for each life stage at each assessment date, correcting for natural mortality in the untreated control using Abbott's formula. Analyze data using ANOVA to determine significant differences between treatments.

### 3.2. Protocol for Residue Analysis in Citrus Fruit

- Objective: To determine the residue levels and dissipation rate of **Flucycloxuron** in citrus fruit following field application.
- Methodology: Based on QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction followed by LC-MS/MS analysis.
- Sample Collection:
  - From a treated plot, collect a representative sample of at least 1 kg of fruit at specified intervals: 0 (e.g., 3 hours), 1, 3, 7, 14, 21, and 28 days post-application.
  - Place samples in labeled bags and transport them to the laboratory in a cooler. Store frozen at -20°C until analysis.

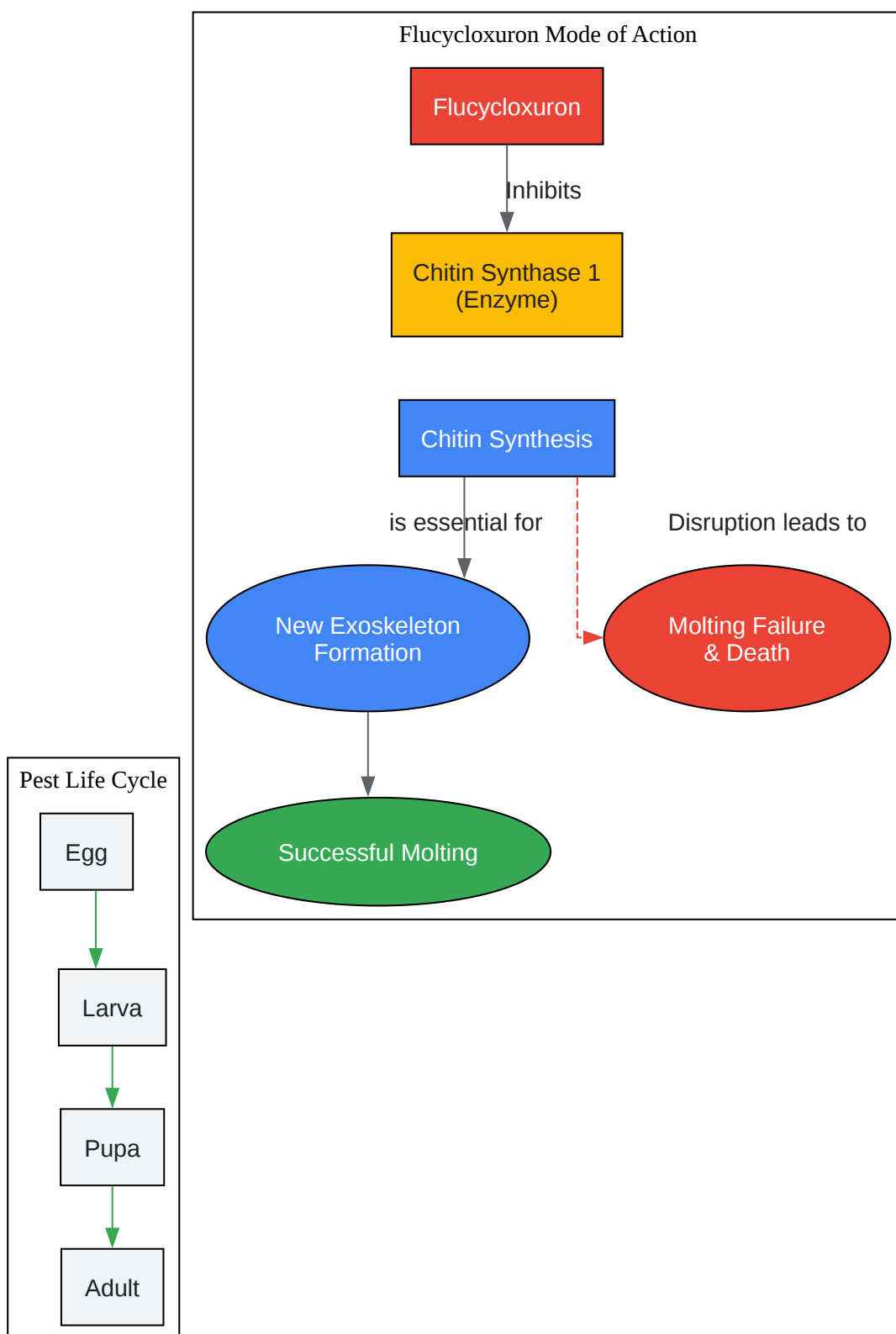
- Extraction (QuEChERS):
  - Homogenize the whole fruit sample.
  - Weigh 10 g of the homogenate into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Add QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
  - Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL tube containing d-SPE cleanup salts (e.g., 900 mg MgSO<sub>4</sub>, 150 mg PSA, 150 mg C18).
  - Vortex for 30 seconds and centrifuge at 4000 rpm for 5 minutes.
- Analysis (LC-MS/MS):
  - Take the final supernatant, filter through a 0.22 µm filter, and transfer to an autosampler vial.
  - Inject into an LC-MS/MS system equipped with a C18 column.
  - Quantify **Flucycloxuron** using a matrix-matched calibration curve prepared from untreated citrus samples fortified with analytical standards. The limit of detection (LOD) is typically 0.01 mg/kg.

### 3.3. Protocol for Phytotoxicity Assessment

- Objective: To evaluate potential phytotoxicity of **Flucycloxuron** on citrus foliage and fruit.
- Methodology: Visual assessment of plant tissues after application at exaggerated rates.
- Treatments:

- Untreated Control.
- **Flucycloxuron** at the proposed label rate (1X).
- **Flucycloxuron** at twice the proposed label rate (2X).
- Application:
  - Select healthy, uniform citrus trees.
  - Apply treatments to entire trees or specific branches until runoff.
- Assessment:
  - Visually inspect treated leaves, flowers, and fruit for any signs of injury at 3, 7, and 14 DAT.
  - Use a rating scale (e.g., 0 = no injury; 1 = slight chlorosis/necrosis on <10% of foliage; 2 = moderate injury on 10-25% of foliage; 3 = severe injury on >25% of foliage).
  - Record any observed symptoms such as leaf burn, chlorosis, necrosis, epinasty, fruit spotting, or russetting.

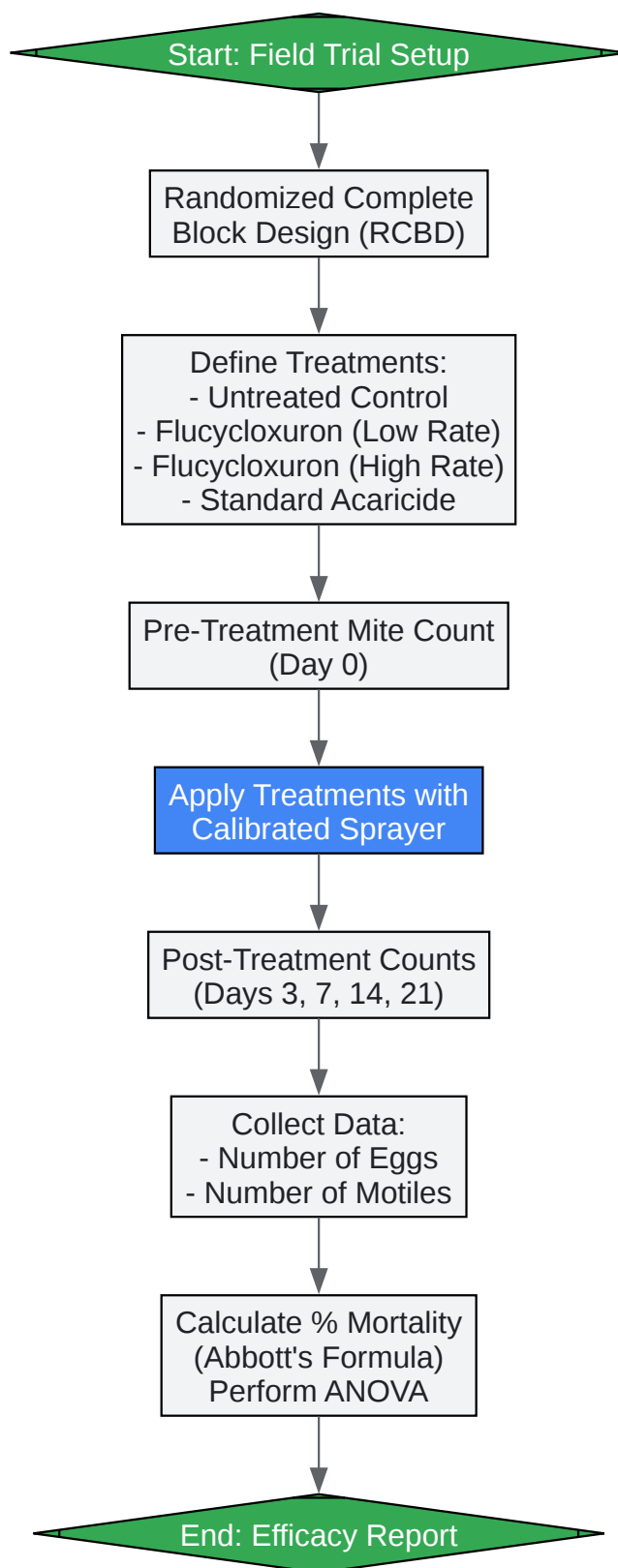
## Mandatory Visualizations (Graphviz)



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Caption: Mode of action pathway for **Flucycloxuron**.





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Caption: Experimental workflow for a field efficacy trial.

Caption: IPM decision-making for mite control in citrus.

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## References

- 1. Flucycloxuron (Ref: OMS 3041) [sitem.herts.ac.uk]
- 2. researchgate.net [researchgate.net]
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